

5-Fluoro-1,3-dimethyl-2-nitrobenzene molecular formula and weight.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Fluoro-1,3-dimethyl-2-nitrobenzene

Cat. No.: B1280551

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Technical Guide: 5-Fluoro-1,3-dimethyl-2-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key molecular properties of **5-Fluoro-1,3-dimethyl-2-nitrobenzene**, a compound of interest in organic synthesis and as an intermediate for biologically active molecules. Due to its specific substitution pattern, this fluorinated nitroaromatic compound serves as a valuable building block in the development of pharmaceuticals, pesticides, and dyes.^[1]

Core Molecular Data

The fundamental molecular properties of **5-Fluoro-1,3-dimethyl-2-nitrobenzene** are summarized below. These data are essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Citations
Molecular Formula	C ₈ H ₈ FNO ₂	[1][2]
Molecular Weight	169.16 g/mol	
IUPAC Name	5-fluoro-1,3-dimethyl-2-nitrobenzene	
CAS Number	315-12-8	

Experimental Protocols

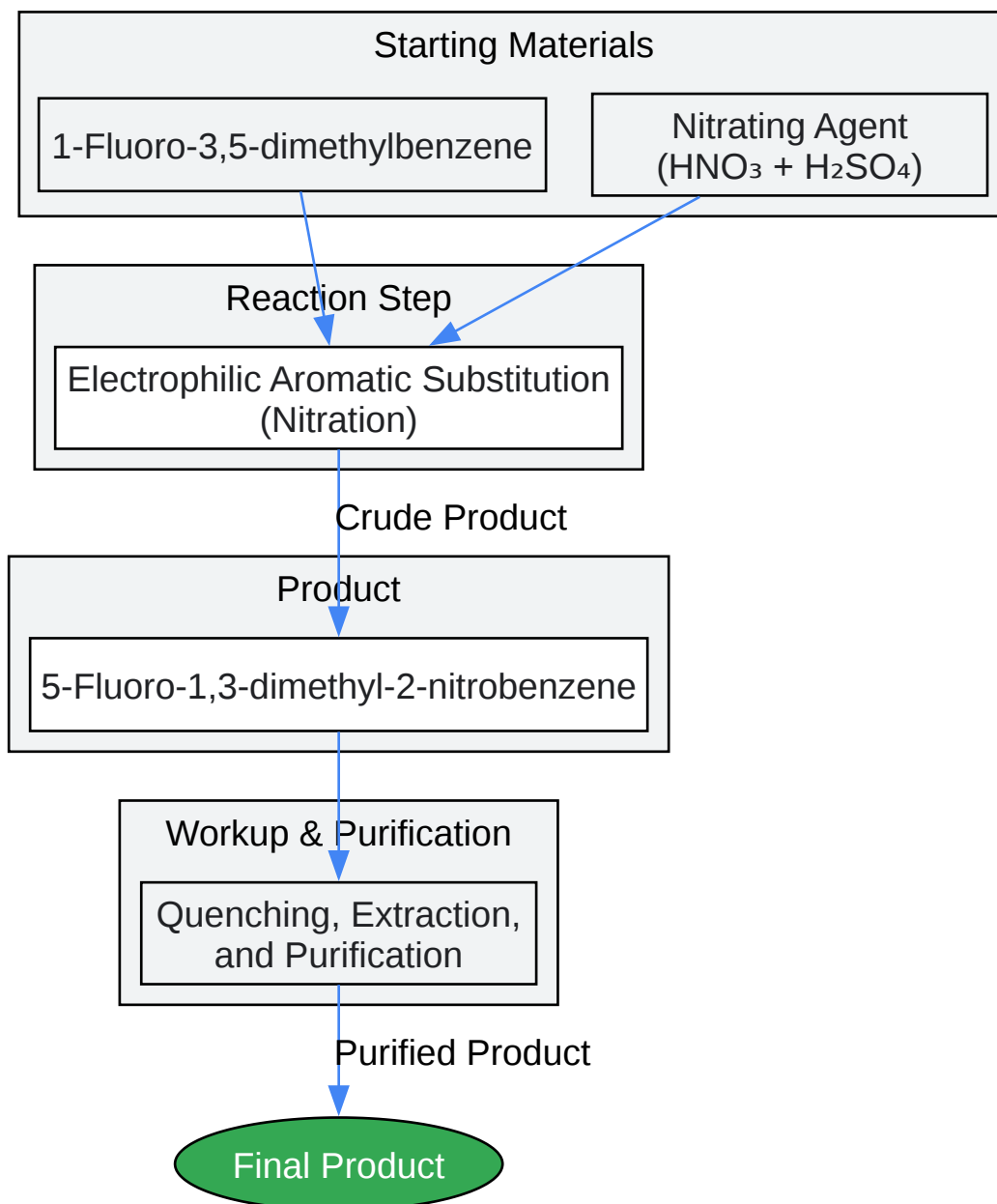
A detailed, step-by-step experimental protocol for the synthesis of **5-Fluoro-1,3-dimethyl-2-nitrobenzene** is not readily available in the public domain literature. However, a plausible and commonly employed synthetic route for analogous compounds is the electrophilic nitration of the corresponding fluorinated aromatic precursor.

A general conceptual methodology would involve the nitration of 1-fluoro-3,5-dimethylbenzene using a mixture of concentrated nitric acid and sulfuric acid. The reaction conditions, such as temperature and reaction time, would need to be carefully controlled to ensure regioselectivity and minimize the formation of byproducts. One source describes a general preparation method involving the condensation of p-nitrofluorobenzene and acetamethylketone under alkaline conditions, followed by a carboxylic acid ester removal reaction to yield the final product.[1]

Conceptual Synthesis Pathway

The following diagram illustrates a conceptual workflow for the synthesis of **5-Fluoro-1,3-dimethyl-2-nitrobenzene** via the nitration of 1-fluoro-3,5-dimethylbenzene. This represents a standard approach for the synthesis of nitroaromatic compounds.

Conceptual Synthesis of 5-Fluoro-1,3-dimethyl-2-nitrobenzene



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Caption: Conceptual workflow for the synthesis of **5-Fluoro-1,3-dimethyl-2-nitrobenzene**.

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- To cite this document: BenchChem. [5-Fluoro-1,3-dimethyl-2-nitrobenzene molecular formula and weight.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280551#5-fluoro-1-3-dimethyl-2-nitrobenzene-molecular-formula-and-weight]

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